Chlorguanide-d6 Hydrochloride proper disposal procedures

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Compound of Interest	
Compound Name:	*Chlorguanide-d6 Hydrochloride*
Cat. No.:	*B13846875*

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Executive Summary: Immediate Action Plan

Bottom Line Up Front: **Chlorguanide-d6 Hydrochloride** (Proguanil-d6 HCl) is a toxic, stable isotope-labeled chemical, not a radioactive material.[1] It must be disposed of as hazardous chemical waste via high-temperature incineration.[1]

- Primary Hazard: Acute Toxicity (Oral) – Category 3 (Toxic if swallowed).[1]
- Disposal Method: Chemical Incineration with scrubber (to neutralize HCl/NOx gases).[1]
- Prohibited: Do NOT dispose of down the drain, in trash, or via radioactive waste streams (unless mixed with actual radionuclides).[1][2]

Chemical Profile & Hazard Identification

Understanding the specific nature of this compound is critical for regulatory compliance. Many researchers confuse deuterated compounds with radioactive isotopes.[1]

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Feature	Specification	Operational Implication
Compound Name	Chlorguanide-d6 Hydrochloride	Also known as Proguanil-d6 HCl.[1]
CAS Number	478518-93-3 (Labeled)	Use parent CAS 637-32-1 for broad safety data searches if specific d6 SDS is unavailable.[1]
Isotope Status	Stable Isotope (Deuterium)	NOT Radioactive. Does not require NRC/radioactive waste protocols.[1]
GHS Classification	Danger	H301: Toxic if swallowed.H412: Harmful to aquatic life with long-lasting effects.[1]
Combustion Byproducts	HCl, NOx, COx	Incinerator must be equipped with an acid gas scrubber.[1]

> *Expert Insight: While deuterated compounds are chemically identical to their non-labeled counterparts regarding toxicity, their high cost often leads to small-scale inventory.[1] However, never accumulate "empty" vials; residual dust is sufficient to trigger acute toxicity thresholds.[1]*

Regulatory Framework & Waste Codes

Proper classification ensures your facility avoids fines and regulatory breaches.[1]

United States (RCRA)[1]

- Status: Not P-listed or U-listed specifically.
- Classification: Regulated as a characteristic or non-specific hazardous waste.[1][3]

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- DOT Shipping: UN 2811, Toxic solid, organic, n.o.s.[1] (**Chlorguanide-d6 Hydrochloride**), 6.1, PG III.[1]

European Union (EWC)[1]

- Primary Code:16 05 06* (Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).[1][4][5][6][7][8]

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Substance & Vials)[1]

- Segregation: Isolate Chlorguanide-d6 HCl vials from general lab trash.
- Containerization: Place vials (even if empty) into a rigid, wide-mouth HDPE container labeled "Hazardous Waste: Toxic Solids."
- Labeling: clearly mark the container with the full chemical name.[1] Do not use abbreviations like "Prog-d6."
- Hand-off: Transfer to your facility's EHS team for high-temperature incineration (>1100°C).

B. Liquid Waste (Stock Solutions)

- Solvent Compatibility: Ensure the solvent (e.g., DMSO, Methanol) is compatible with your facility's organic waste stream.[1]
- Dilution is NOT Disposal: Do not dilute with water to pour down the drain.[1]
- Collection: Pour stock solutions into the "Halogenated Organic Solvents" waste carboy.
  - Note: Although the concentration of Chlorguanide is low, the presence of the Chlorine atom technically classifies the mixture as halogenated for incineration purposes.

C. Contaminated Packaging[1]

- Gloves/Weigh Boats: Dispose of as solid hazardous waste (Blue/Yellow bin depending on facility color code), never in regular trash.[1]

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Spill Management Protocol

Pre-requisite: Wear PPE (Nitrile gloves, lab coat, safety glasses, N95 mask if powder is aerosolized).[1]

- Secure Area: Evacuate immediate area if a large amount (>1g) of powder is dispersed.[1]
- Containment: Cover the spill with a damp paper towel to prevent dust generation.[1] Do not dry sweep.[1]
- Cleanup:
  - Wipe the area inward from the periphery.
  - Place all wipes into a sealable plastic bag.[1]
  - Clean surface with a mild detergent solution.[1]
- Disposal: Place the sealed bag into the Solid Hazardous Waste container.

Decision Logic & Workflows

Waste Categorization Decision Tree

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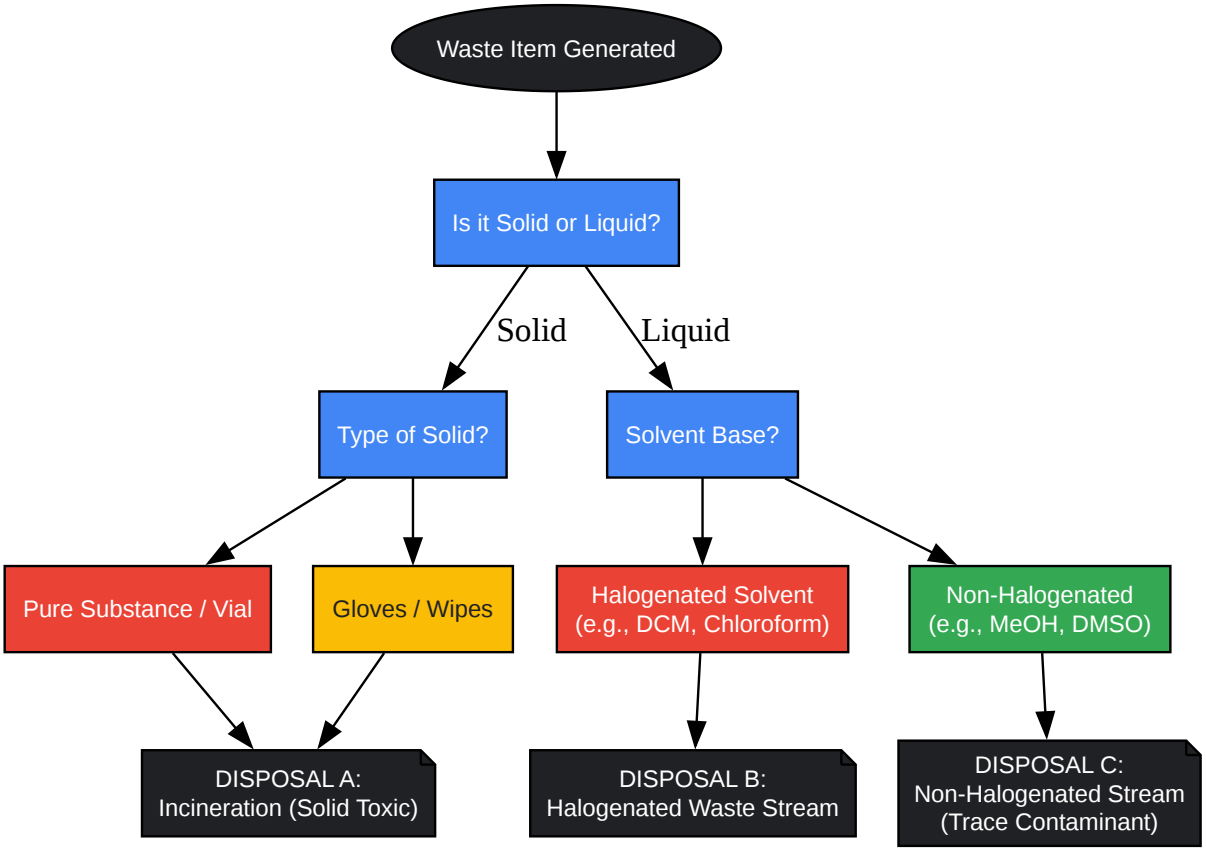

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Figure 1: Decision matrix for categorizing Chlorguanide-d6 HCl waste streams to ensure correct incineration protocols.

Spill Response Workflow

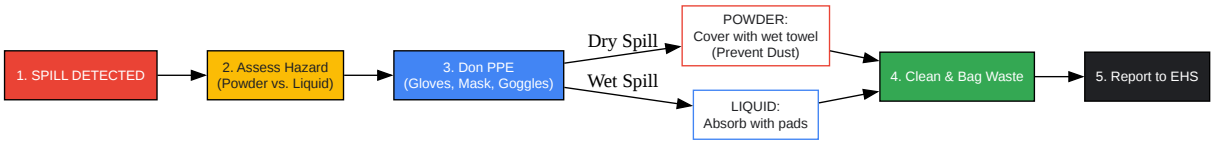

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Figure 2: Operational workflow for safely managing spills of toxic pharmaceutical standards.

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